

In-Depth Technical Guide: ChemR23-IN-3 (CAS 3032433-98-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ChemR23-IN-3

Cat. No.: B10827955

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ChemR23-IN-3**, a potent and orally active inhibitor of the ChemR23 receptor. This document collates available data on its biological activity, mechanism of action, and relevant experimental protocols, designed to support ongoing research and development efforts in inflammation and autoimmune diseases.

Core Compound Data

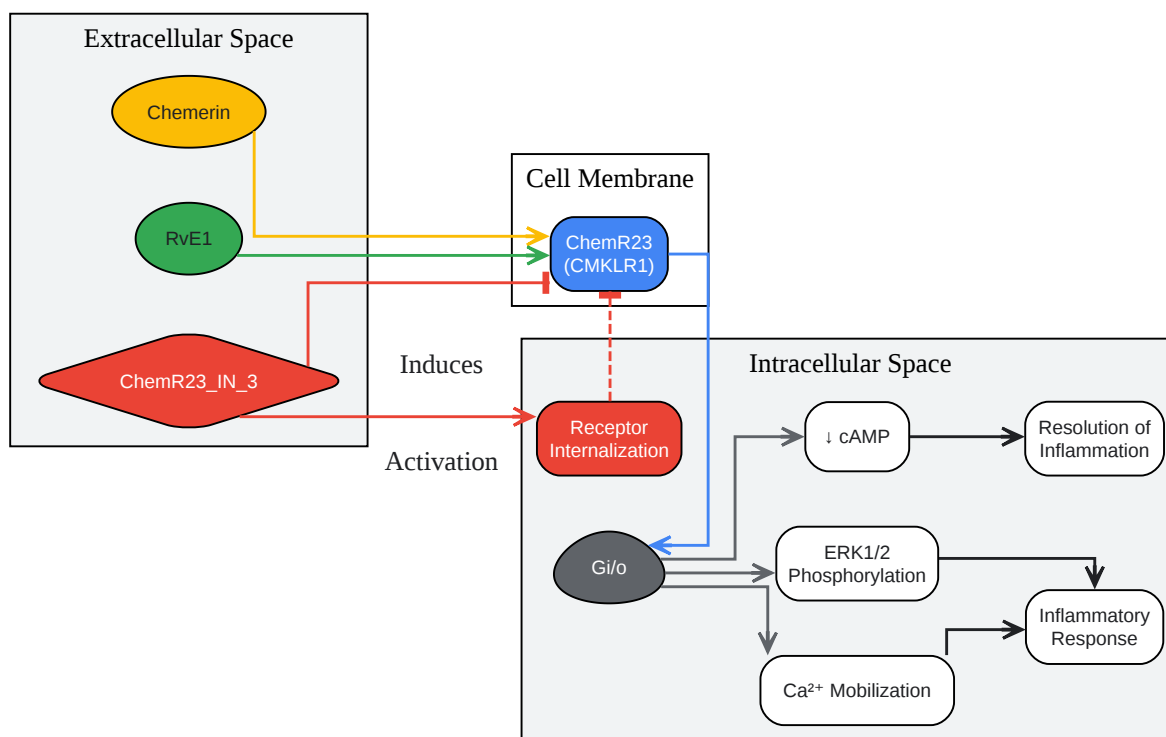
Parameter	Value	Reference
CAS Number	3032433-98-7	N/A
Molecular Formula	C ₃₁ H ₃₃ N ₅ O ₅ S ₂	[1]
Molar Mass	619.75 g/mol	[1]
Chemical Name	Thiazole-4-acylsulfonamide derivative	[1]
Target	ChemR23 (CMKLR1)	[1]
Biological Activity	Potent ChemR23 inhibitor	[1]
IC ₈₀	12 nM	[1]

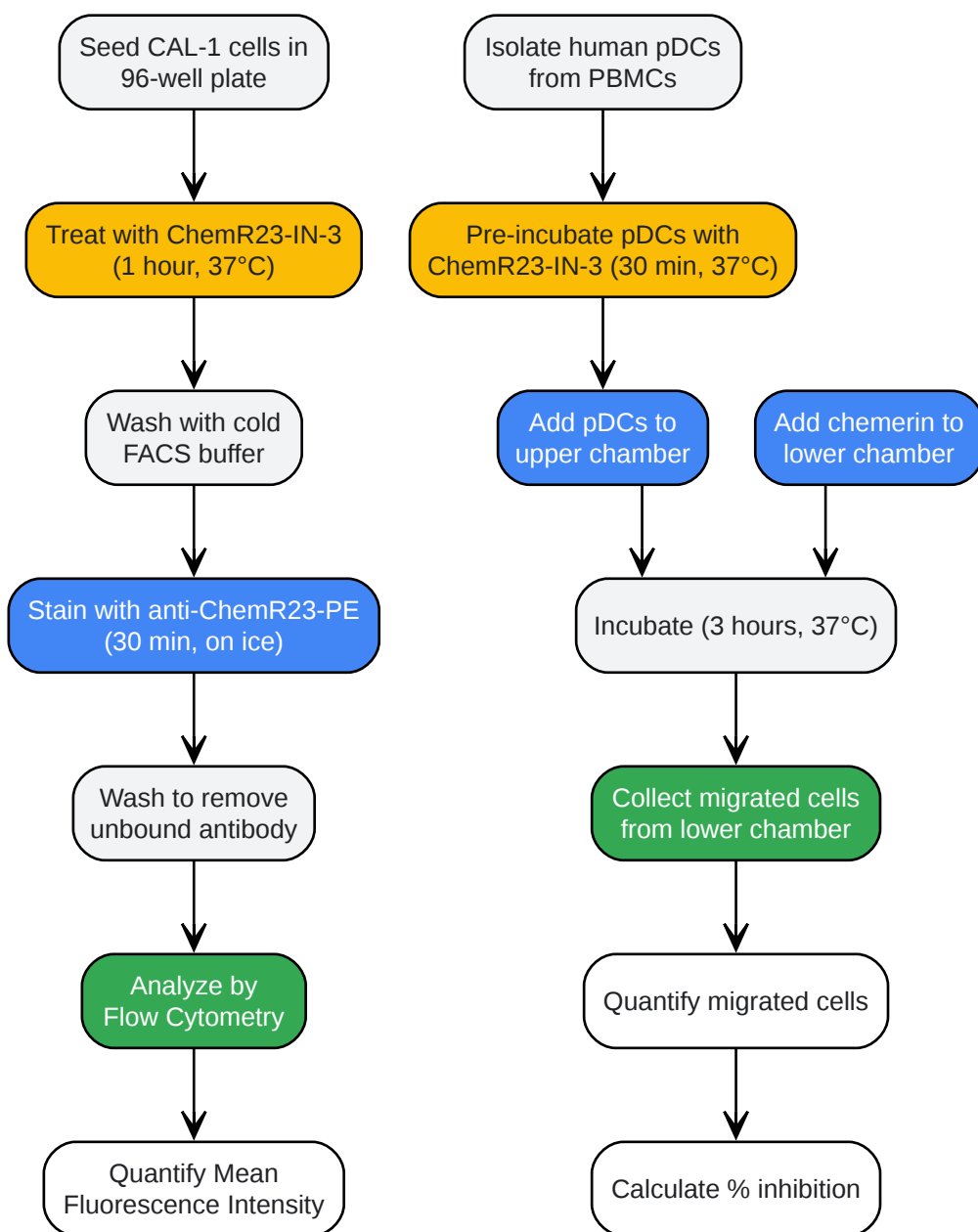
Mechanism of Action and Signaling Pathway

ChemR23, also known as chemokine-like receptor 1 (CMKLR1), is a G protein-coupled receptor (GPCR) that plays a crucial role in the inflammatory response.^{[2][3]} It is activated by two endogenous ligands: the adipokine chemerin and the lipid mediator resolvin E1 (RvE1).^[4] The binding of these ligands initiates intracellular signaling cascades that can have both pro- and anti-inflammatory effects, depending on the cellular context and the specific ligand.^{[5][6]}

ChemR23-IN-3 acts as an inhibitor of this receptor, thereby modulating the downstream signaling pathways. The primary mechanism of inhibition is through the induction of receptor internalization.^[7]

Below is a diagram illustrating the general signaling pathway of the ChemR23 receptor.





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